

Chemical Structure & Technical Profile: Fluo-3FF Potassium Salt[1][2]

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Compound of Interest

Compound Name: Fluo-3FF (potassium salt)

Cat. No.: B593708

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Executive Summary

Fluo-3FF Pentapotassium Salt is a specialized, low-affinity calcium indicator designed for quantifying high-concentration calcium dynamics (

) that saturate standard indicators like Fluo-3 or Fluo-4.[1][2] By introducing electron-withdrawing fluorine substituents to the BAPTA chelator moiety, Fluo-3FF shifts the dissociation constant (

) from the sub-micromolar range (~0.4

) to the tens of micromolar range (~10–40

).[1][2] This guide details its chemical architecture, photophysical mechanism, and application in electrophysiology (patch-clamp) where the cell-impermeant salt form is required.[1][2]

Chemical Architecture

The efficacy of Fluo-3FF stems from a precise structural modification to the classic Fluo-3 scaffold.[1] The molecule is a conjugate of a fluorophore and a calcium-chelating backbone.

Structural Components

- **Fluorophore (Signal Transducer):** 2,7-dichloro-fluorescein.[1][2] This xanthene core provides the visible excitation/emission profile (Ex 506 nm / Em 526 nm), making it compatible with standard 488 nm Argon ion lasers.[1][2]
- **Chelator (Sensor):** A BAPTA (1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid) derivative.[1][2] This moiety binds

with high selectivity over

.[1][2]
- **The "FF" Modification:** The critical distinction is the substitution of two hydrogen atoms with fluorine atoms on the BAPTA aniline ring distal to the fluorophore.
 - **Position:** Typically 3,4-difluoro substitution on the non-xanthene conjugated aromatic ring.
[1]
 - **Effect:** Fluorine is highly electronegative. It withdraws electron density from the chelating nitrogen atoms, lowering their

. This reduces the binding affinity for

, thereby increasing the

.

Chemical Identity[1][2]

- **IUPAC Name:** Pentapotassium 2,2'-((2-(2-(2-(bis(carboxymethyl)amino)-5-(2,7-dichloro-6-oxido-3-oxo-3H-xanthen-9-yl)phenoxy)ethoxy)-4,5-difluorophenyl)azanediyl)diacetate.[1][2]
- **Molecular Formula:**

[1][2]
- **Molecular Weight:** ~981.9 g/mol (Pentapotassium salt)[1][2]
- **CAS Number:** 348079-14-1 (Reference for salt form)[1][2]

Photophysics & Mechanism of Action

Fluo-3FF operates via Photoinduced Electron Transfer (PET).^{[1][2]}

The PET Mechanism

- Apo State (No

): The lone pair of electrons on the BAPTA nitrogen atoms quenches the fluorescence of the xanthene fluorophore through electron transfer.^[2] The dye is essentially non-fluorescent (quantum yield is very low).^{[1][2]}

- Bound State (+

): When calcium ions bind to the carboxylate groups and nitrogen atoms of the chelator, the nitrogen lone pairs become engaged in coordination. This prevents electron transfer to the fluorophore.

- Fluorescence Restoration: With PET inhibited, the fluorophore undergoes radiative decay upon excitation, resulting in a massive increase in fluorescence intensity (>100-fold).^{[1][2]}

Spectral Properties^{[4][5][6][7]}

- Excitation (

): 506 nm^{[1][2]}

- Emission (

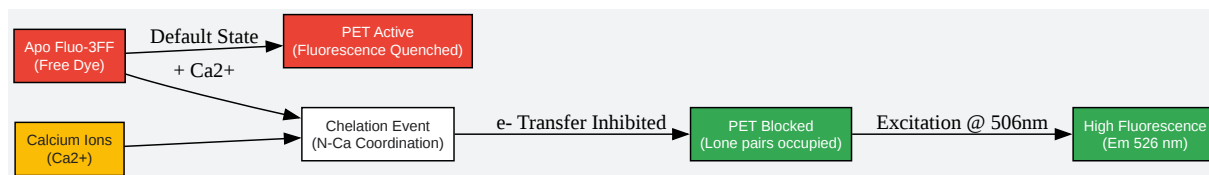
): 526 nm^{[1][2][3]}

- Dissociation Constant (

): ~42

(Note: Values vary between 10–43

depending on pH, temperature, and ionic strength).^{[1][2]}



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Figure 1: Mechanism of fluorescence activation via inhibition of Photoinduced Electron Transfer (PET).[1][2]

Experimental Protocol: Patch-Clamp Loading

The potassium salt form is cell-impermeant.[1][2] It cannot cross lipid bilayers passively.[1][2] It is primarily used in:

- Whole-cell Patch Clamp: Introduced via the recording pipette.[1][2]
- Microinjection: Direct physical introduction.[1][2]
- Permeabilized Cells: Using saponin or digitonin.[1][2]

Reconstitution & Storage[1][2]

- Solvent: Nuclease-free water or TE buffer (pH > 6).[1][2]
- Stock Concentration: Prepare a 10 mM stock solution.
- Storage: Aliquot and freeze at -20°C, protected from light. Avoid freeze-thaw cycles.[1][2]

Pipette Solution Preparation (Standard Protocol)

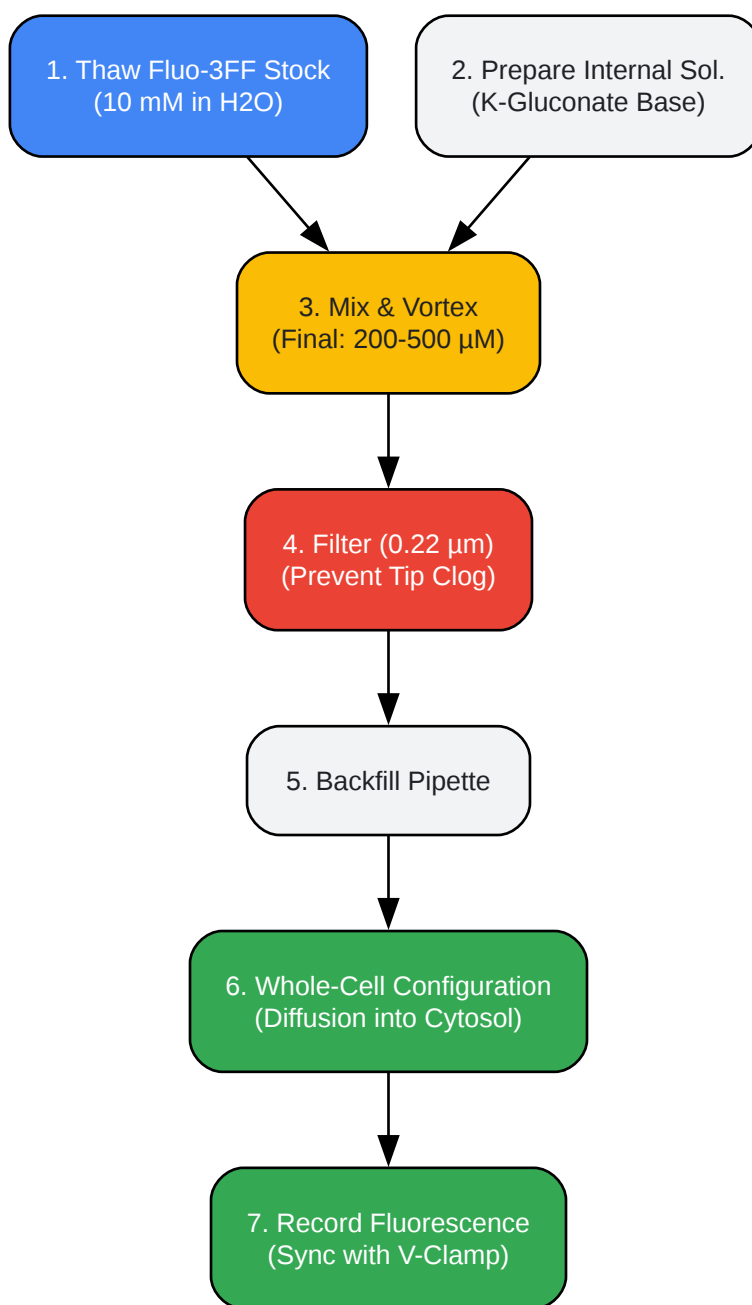
Objective: Prepare internal solution for measuring dendritic

spikes.

Component	Concentration	Function
K-Gluconate	135 mM	Main electrolyte (mimics cytosol)
HEPES	10 mM	pH Buffering (Adjust to 7.2 with KOH)
Mg-ATP	4 mM	Energy source / Stability
Na-GTP	0.3 mM	G-protein support
Fluo-3FF Salt	200 - 500	Calcium Indicator

Step-by-Step Workflow:

- Base Formulation: Prepare the internal solution base (K-Gluconate, HEPES, ATP, GTP) and filter (0.22 μ m) to remove particulates that could block the pipette tip.[\[1\]](#)[\[2\]](#)
- Dye Addition: Add Fluo-3FF pentapotassium salt from the frozen stock to the desired final concentration (typically 200–500 nM for detecting large transients without excessive buffering capacity).
- Sonication: Briefly vortex or sonicate to ensure complete dissolution.[\[1\]](#)[\[2\]](#)
- Loading: Backfill the patch pipette just before usage. Keep the tip clear of dye initially if gigaseal formation is sensitive to tip contaminants.



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Figure 2: Workflow for loading Fluo-3FF via whole-cell patch clamp.

Comparative Analysis: Fluo Family

Selecting the correct indicator depends entirely on the expected calcium concentration. Using a high-affinity dye (Fluo-3) for ER calcium (hundreds of

) will result in signal saturation and loss of dynamic data.[1][2]

Indicator	()	Fluorination	Application Niche
Fluo-3	~0.39	None (Chlorinated Xanthene)	Cytosolic transients (100 nM - 1)
Fluo-4	~0.35	Difluoro-Xanthene	Brighter cytosolic imaging
Fluo-3FF	~42	Difluoro-BAPTA	Neuronal spikes, SR/ER load, Apoptosis
Fluo-4FF	~9.7	Difluoro-Xanthene + Difluoro-BAPTA	Intermediate high-calcium events

Key Insight: Fluo-3FF has a higher

than Fluo-4FF in many reports (42

vs 10

), making Fluo-3FF the superior choice for extremely high calcium environments like the Sarcoplasmic Reticulum (SR) or during excitotoxic glutamate stimulation.[1][2]

References

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